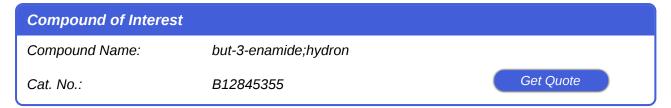


But-3-enamide Solubility in Organic Solvents: A Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide addresses the solubility of but-3-enamide in organic solvents. A comprehensive search of scientific literature and chemical databases reveals a notable absence of specific quantitative solubility data for this compound. While qualitative descriptors such as "slightly soluble" in chloroform and methanol are available, precise numerical values are not publicly documented.[1] Consequently, this document provides a foundational understanding based on the compound's chemical properties, outlines a general experimental protocol for determining solubility, and presents a conceptual workflow for this process. This guide is intended to be a starting point for researchers who require quantitative solubility data for but-3-enamide, necessitating experimental determination.

Physicochemical Properties and Predicted Solubility

But-3-enamide is a small, unsaturated amide with the molecular formula C₄H₇NO.[2][3] Its structure, featuring a polar amide group and a nonpolar vinyl group, suggests a degree of solubility in both polar and non-polar organic solvents. The amide functionality allows for hydrogen bonding, which typically imparts solubility in protic solvents like alcohols. The presence of the vinyl group contributes to its nonpolar character, which may allow for some solubility in less polar solvents.



Table 1: Physicochemical Properties of But-3-enamide

Property	Value	Reference
Molecular Formula	C4H7NO	[2][3]
Molecular Weight	85.10 g/mol	[2][3]
Appearance	White to Off-White Solid	[1][3]
Melting Point	66-68 °C	[3]
Boiling Point	207.5 °C at 760 mmHg	[3]
pKa (Predicted)	16.26 ± 0.40	[1]
LogP (Predicted)	0.0478	[2]

Note: This data is compiled from various chemical suppliers and databases and should be considered as reference values.

Based on the principle of "like dissolves like," but-3-enamide is expected to exhibit its highest solubility in polar protic and polar aprotic solvents that can engage in hydrogen bonding with the amide group. Its solubility is likely to be lower in nonpolar solvents.

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of a solid compound like but-3-enamide in an organic solvent using the isothermal shake-flask method. This method is widely accepted and can be adapted to various solute-solvent systems.

Materials and Equipment

- But-3-enamide (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance
- Temperature-controlled shaker or incubator



- Vials with sealed caps
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system
- · Volumetric flasks and pipettes

Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of but-3-enamide to a series of vials, each containing a known volume of a specific organic solvent. The excess solid is crucial to ensure that saturation is reached.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a temperature-controlled shaker set to the desired experimental temperature (e.g., 25 °C).
 - Agitate the vials for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. Preliminary experiments may be needed to determine the time required to reach equilibrium.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed at the experimental temperature for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the collected supernatant through a syringe filter into a clean, preweighed vial to remove any undissolved solid particles.
- Quantification of Solute:

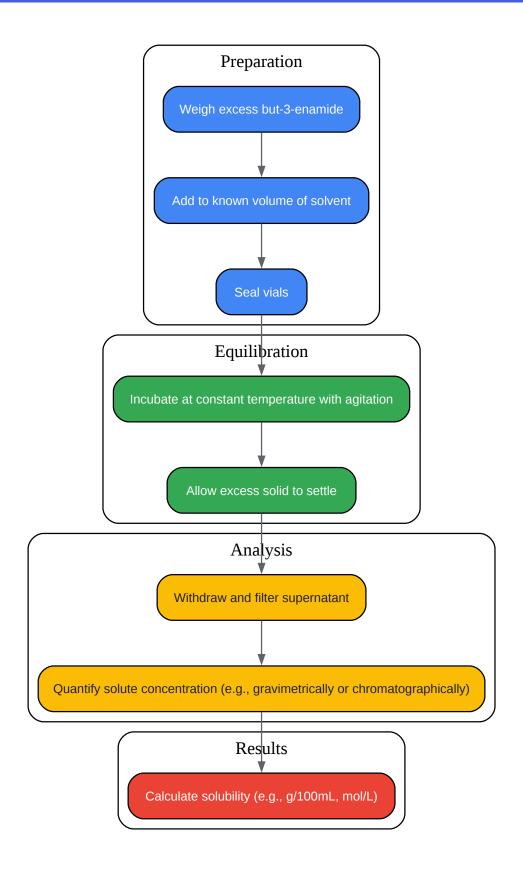


- Accurately weigh the vial containing the filtered saturated solution.
- Allow the solvent to evaporate completely under a gentle stream of nitrogen or in a vacuum oven at a temperature below the boiling point of the solvent and the melting point of but-3-enamide.
- Once the solvent has evaporated, weigh the vial again to determine the mass of the dissolved but-3-enamide.
- Alternatively, the concentration of but-3-enamide in the filtered saturated solution can be determined using a validated analytical method such as HPLC or GC. This requires the prior development of a calibration curve using standard solutions of known concentrations.
- Data Analysis:
 - Calculate the solubility of but-3-enamide in the respective solvent. The solubility can be expressed in various units, such as grams per 100 mL of solvent (g/100 mL) or moles per liter (mol/L).

Workflow for Solubility Determination

The following diagram illustrates the general workflow for the experimental determination of but-3-enamide solubility.





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Caption: Experimental workflow for determining the solubility of but-3-enamide.



Conclusion

While specific quantitative data on the solubility of but-3-enamide in organic solvents is not readily available in the public domain, this guide provides a framework for researchers and professionals in drug development. The predicted solubility, based on the chemical structure of but-3-enamide, suggests a preference for polar organic solvents. For precise and reliable data, experimental determination is necessary. The provided general protocol and workflow diagram offer a solid foundation for designing and executing such studies. The resulting data will be invaluable for applications where the solubility of but-3-enamide is a critical parameter, such as in reaction chemistry, formulation development, and purification processes.

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